DOTP CAS number 6422-86-2 technical data sheet

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Compound of Interest	
Compound Name:	*Dioctyl terephthalate*
CAS No.:	*4654-26-6*
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An In-depth Technical Guide to **Dioctyl Terephthalate** (DOTP)

Abstract: This guide provides a comprehensive technical overview of **Dioctyl Terephthalate** (DOTP), CAS No. 6422-86-2. As a primary non-phthalate plasticizer, DOTP has emerged as a critical component in the polymer industry, offering a safer and highly effective alternative to traditional ortho-phthalate plasticizers like DEHP.[1][2] This document, intended for researchers, scientists, and formulation professionals, delves into the fundamental physicochemical properties, industrial synthesis, mechanism of action, performance characteristics, and key applications of DOTP. It further details validated analytical protocols for quality control and provides essential safety, toxicological, and environmental data to support its adoption in advanced material development.

Introduction to a Modern Plasticizer

The field of polymer science is continuously driven by the need for materials that are not only high-performing but also safe and environmentally responsible. For decades, ortho-phthalate esters were the dominant plasticizers for imparting flexibility to rigid polymers like polyvinyl

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chloride (PVC).[3] However, increasing regulatory scrutiny and health concerns have catalyzed a significant shift towards safer alternatives.[1][4]

Dioctyl Terephthalate (DOTP), chemically known as bis(2-ethylhexyl) terephthalate (DEHT), is at the forefront of this transition.[1] It is the diester of terephthalic acid and branched-chain 2-ethylhexanol.[5] Structurally, DOTP is a para-isomer, distinguishing it from ortho-phthalate plasticizers like di(2-ethylhexyl) phthalate (DEHP).[4] This seemingly minor structural variance is mechanistically significant, resulting in a vastly improved toxicological profile and precluding the adverse biological activities associated with some ortho-phthalates.[1][4] Its excellent performance, durability, and favorable safety profile have made it a direct replacement for DEHP and DINP in a multitude of applications.[1][6]

Physicochemical Properties

From a formulation perspective, the physical and chemical properties of a plasticizer are paramount as they dictate its processing behavior, compatibility with the polymer matrix, and the final characteristics of the end product. DOTP is a viscous, colorless, and oily liquid with low volatility and is practically insoluble in water.[2][6][7]

Table 1: Key Physicochemical Data for **Dioctyl Terephthalate** (CAS: 6422-86-2)

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Property	Value	Units	Source(s)
Identifiers			
CAS Number	6422-86-2	-	[6][8]
EC Number	229-176-9	-	[1][8]
Molecular Formula	$C_{24}H_{38}O_4$	-	[6][9]
Molecular Weight	390.56	g/mol	[2][9]
Physical Properties			
Appearance	Clear, colorless to slightly yellowish oily liquid	-	[6][9]
Odor	Virtually odorless or faint ester-like scent	-	[6][9]
Density	0.986 @ 25°C	g/cm^3	[6][10]
Melting Point	-48	°C	[6][10]
Boiling Point	383 - 400	°C	[6][9][10]
Flash Point	>210	°C	[2]
Vapor Pressure	1 @ 217°C	mmHg	[9][11]
Water Solubility	Insoluble	-	[2][9][10]
Viscosity	60 - 65 @ 25°C	cP	[2]
Refractive Index	1.484 - 1.490 @ 25°C	nD	[2][9]
Technical Specifications			
Ester Content	≥99.5	%	[2]
Acid Value	≤0.1	mg KOH/g	[2]
Water Content	≤0.1	wt %	[2]

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Synthesis and Manufacturing

The industrial production of high-purity DOTP is predominantly achieved through two main pathways: direct esterification and transesterification.[3][7] The most common and economically viable route is the direct esterification of purified terephthalic acid (TPA) with 2-ethylhexanol (2-EH).[12][13]

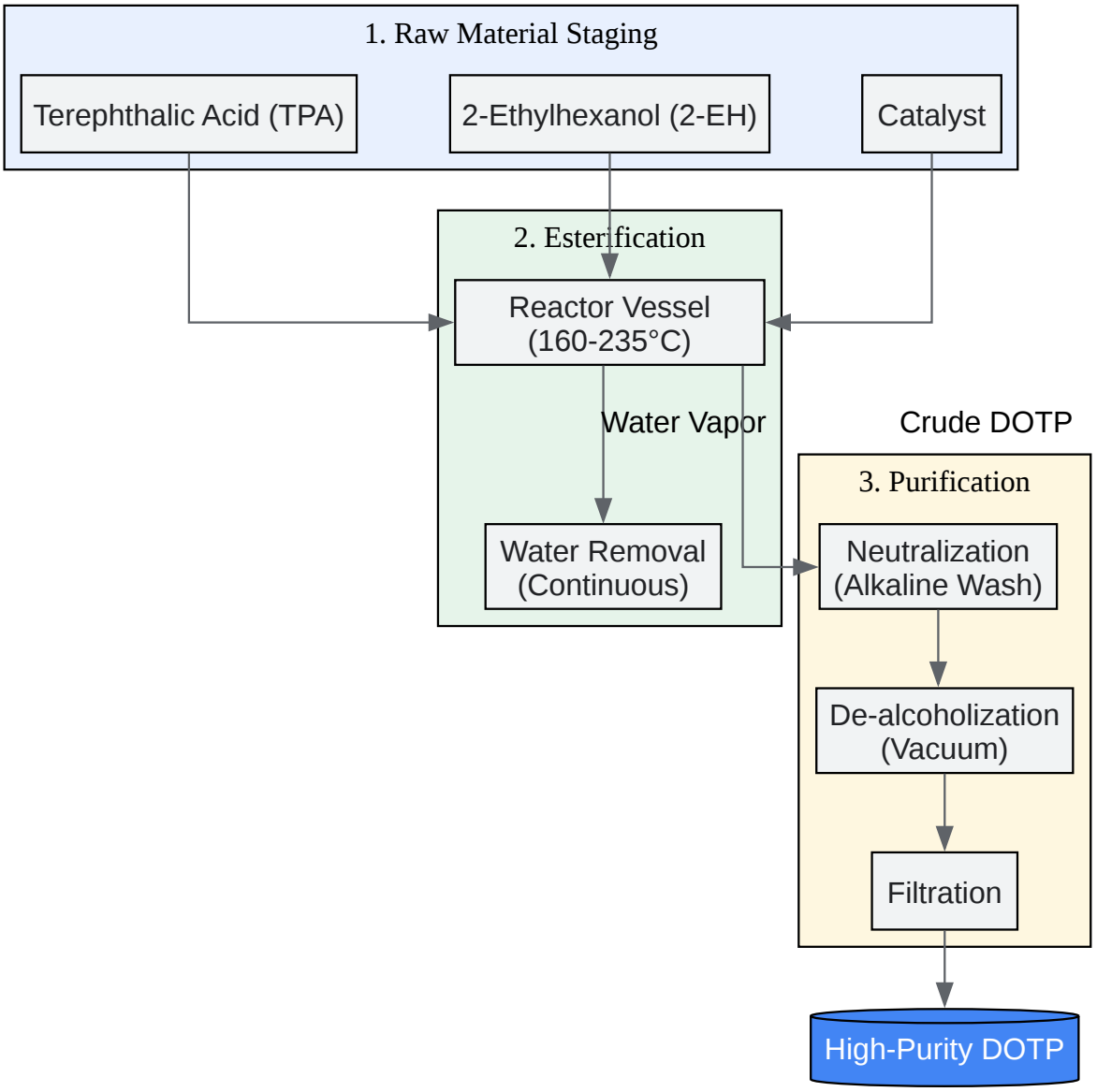
Primary Synthesis Route: Direct Esterification

The core chemical reaction involves reacting one mole of TPA with two moles of 2-EH, typically in the presence of a titanium-based catalyst, at elevated temperatures (160°C to 235°C).[3][13] The reaction produces DOTP and water as a byproduct. To drive the reaction to completion, the water is continuously removed.[12][13] The reaction is monitored until the acid value of the mixture falls below a specified limit, indicating that the TPA has been consumed.[12]

Manufacturing Process Flow Diagram

The following diagram illustrates the key unit operations in a typical direct esterification process for DOTP production.

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Caption: Industrial process flow for DOTP synthesis via direct esterification.

Experimental Protocol: Quality Control during Synthesis (Acid Value Titration)

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To ensure the esterification reaction proceeds to completion, in-process quality control is essential. Monitoring the acid value (a measure of residual TPA) is a critical checkpoint.[12]

- Objective: To determine the acid value of the reaction mixture to assess the extent of esterification.
- Reagents & Equipment:
  - Sample from the reactor
  - Toluene/Ethanol mixture (2:1), neutralized
  - Phenolphthalein indicator solution
  - Standardized 0.1 M Potassium Hydroxide (KOH) solution
  - Analytical balance
  - Erlenmeyer flask (250 mL)
  - Burette (50 mL)
- Methodology:
  - Accurately weigh approximately 5-10 g of the hot reaction mixture into a 250 mL Erlenmeyer flask.
  - Add 100 mL of the neutralized toluene/ethanol solvent mixture to dissolve the sample. Gentle warming may be required.
  - Add 3-5 drops of phenolphthalein indicator. The solution should be colorless.
  - Titrate the sample with the standardized 0.1 M KOH solution from the burette until a faint but permanent pink endpoint is observed and persists for at least 30 seconds.
  - Record the volume of KOH solution used.
- Calculation:

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- Acid Value (mg KOH/g) = (V × M × 56.1) / W
- Where:
  - V = Volume of KOH solution used (mL)
  - M = Molarity of the KOH solution (mol/L)
  - 56.1 = Molar mass of KOH (g/mol)
  - W = Weight of the sample (g)

- Trustworthiness: This standard titrimetric method is a self-validating system. The endpoint is a distinct color change, and the use of a standardized titrant ensures accuracy. The reaction is considered complete when the acid value drops below a target specification, typically <0.2 mg KOH/g.[12]

Mechanism of Action in Polymeric Systems

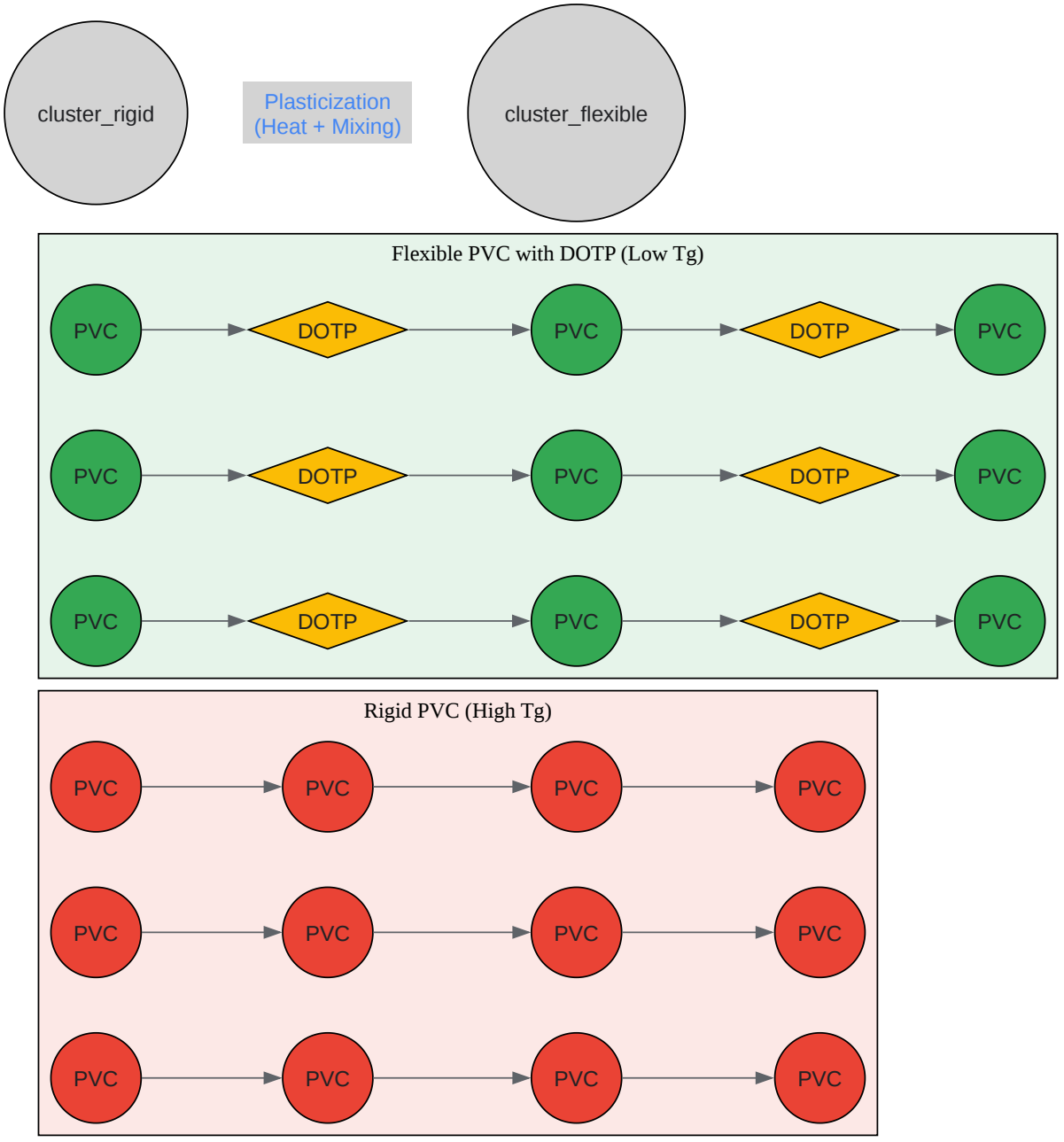
The efficacy of DOTP as a plasticizer stems from its molecular interaction with the polymer matrix, most notably PVC. Rigid PVC is a tightly packed network of polymer chains with strong intermolecular dipole-dipole forces, making it hard and brittle.[14] The introduction of a plasticizer disrupts these forces.

From a mechanistic standpoint, the process occurs in several steps during high-temperature processing:[14]

- Compatibility and Penetration: The polar ester groups on the DOTP molecule are attracted to the chlorine atoms on the PVC chains. This compatibility allows DOTP to penetrate the polymer matrix uniformly.
- Chain Separation and Shielding: The bulky, non-polar alkyl chains of the DOTP molecules physically force the PVC chains apart. This action increases the "free volume" between the polymer chains.
- Enhanced Mobility: By separating the chains and shielding the intermolecular forces, DOTP acts as a molecular lubricant. This allows the PVC chains to slide past one another more easily, which drastically lowers the material's Glass Transition Temperature (Tg).

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When the Tg is lowered from well above room temperature to below it, the material transforms from a rigid solid into a flexible, pliable substance.



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Caption: DOTP molecules separating rigid PVC chains to induce flexibility.

Key Performance Characteristics & Applications

DOTP's molecular structure imparts a unique combination of properties that make it highly versatile. Its performance advantages directly translate to its widespread use across diverse industries.[15]

Table 2: Correlation of DOTP Properties to Primary Applications

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Key Performance Property	Mechanistic Rationale	Primary Application(s)	Source(s)
High Electrical Resistivity	The non-polar nature of the terephthalate backbone minimizes electrical conductivity.	Wire & Cable Insulation	[15][16][17]
Low Volatility	High molecular weight and strong intermolecular attraction reduce vapor pressure.	Automotive Interiors (reduces window fogging), High-Temp Cables	[9][15][16]
Excellent Low-Temp Flexibility	The linear structure and branched alkyl chains inhibit crystallization at low temperatures.	Hoses, Tarpaulins, Outdoor Construction Materials	[9][16]
Low Migration / Extraction Resistance	Higher molecular weight and good compatibility with PVC keep it locked in the polymer matrix.	Medical Devices (IV bags, tubing), Food Contact Films, Synthetic Leather	[9][16][18]
Thermal Stability	The stable aromatic terephthalate structure resists degradation at elevated processing temperatures.	Automotive parts, Cable sheathing, Calendering & Extrusion processes	[15][18]
Favorable Safety Profile	As a para-isomer, it is not metabolized to compounds of toxicological concern associated with some ortho-phthalates.	Toys, Medical Devices, Food Packaging, Consumer Goods	[1][2][18]

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These properties make DOTP an essential additive in sectors including:

- Automotive: Used in dashboards, door panels, and wiring, providing durability, thermal stability, and low fogging.[6][15][18]
- Construction: Imparts flexibility and weatherability to flooring, roofing membranes, and wall coverings.[6][15][18]
- Electrical & Electronics: Its high volume resistivity makes it a preferred choice for wire and cable insulation, ensuring safety and reliability.[15][16]
- Medical: Due to its low migration and favorable toxicology, it is used in flexible medical components like IV bags and tubing.[18]
- Consumer Goods: Found in synthetic leather, coated fabrics, toys, and flexible films.[15][18]

Analytical Methodologies

Verifying the purity of DOTP and its presence in finished products requires robust analytical techniques.

Protocol: Determination of DOTP Purity via Gas Chromatography (GC)

- Objective: To quantify the purity of a DOTP sample and identify any impurities.
- Instrumentation: Gas chromatograph with a Flame Ionization Detector (FID).
- Column: A non-polar capillary column (e.g., DB-1 or equivalent).
- Reagents:
  - DOTP sample
  - High-purity solvent (e.g., Dichloromethane or Acetone)
  - Internal Standard (e.g., Di-n-butyl phthalate, if required for precise quantification)

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- Methodology:
  - Sample Preparation: Prepare a dilute solution of the DOTP sample (e.g., 1000 ppm) in the chosen solvent. If using an internal standard, add it to the sample at a known concentration.
  - GC Conditions (Typical):
    - Injector Temperature: 280°C
    - Detector Temperature: 300°C
    - Oven Program: Start at 150°C, hold for 1 minute, then ramp at 15°C/minute to 300°C and hold for 10 minutes.
    - Carrier Gas: Helium or Hydrogen.
  - Injection: Inject 1 µL of the prepared sample into the GC.
  - Analysis: The DOTP will elute as a major peak. Purity is determined by the area percent method, where the area of the DOTP peak is compared to the total area of all peaks in the chromatogram. An assay of ≥97.0% is typical for an analytical standard.[11]
- Validation: The method's reliability is ensured by consistent retention times for known standards and a stable baseline. The use of an internal standard corrects for variations in injection volume, enhancing quantitative accuracy.

Safety, Toxicology, and Environmental Profile

A key driver for the adoption of DOTP is its significantly improved safety profile compared to traditional ortho-phthalates.

Human Health & Toxicology

DOTP is not classified as hazardous according to GHS criteria.[19][20][21] Extensive toxicological studies have shown that it does not possess the reproductive or developmental toxicity associated with DEHP.[1] The French government concluded that DOTP is not expected to pose health or environmental risks and found no alerts for potential endocrine

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disruption.[1] It is considered a safer, eco-friendly alternative, making it suitable for sensitive applications.[18]

Handling and Storage

Standard industrial hygiene and safety practices should be followed when handling DOTP.

- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety goggles and gloves, to avoid eye and skin contact.[2][21][22]
- Storage: Store in tightly closed containers in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[2][7] DOTP is stable under normal conditions and has a long shelf life when stored properly.[2][7]
- First Aid: In case of eye contact, flush with water. For skin contact, wash with soap and water. If inhaled, move to fresh air.[19][20] Always refer to the specific Material Safety Data Sheet (MSDS) for detailed information.[2]

Environmental Fate and Ecotoxicity

DOTP is practically insoluble in water and has a lower density, causing it to float.[7] Its low water solubility suggests limited mobility in aquatic environments. However, like all industrial chemicals, its environmental impact requires consideration. Recent research has begun to investigate its effects on microbial communities, noting that high concentrations can induce stress in certain microbes.[23] This highlights an area for ongoing research to fully characterize its environmental lifecycle.

Conclusion

Dioctyl Terephthalate (CAS No. 6422-86-2) stands as a testament to innovation in polymer science, providing a high-performance, versatile, and economically viable plasticizer with a significantly improved safety and toxicological profile. Its unique combination of electrical resistance, thermal stability, low-temperature flexibility, and low migration makes it an indispensable component in a vast range of applications, from automotive and construction to sensitive medical and consumer goods. For researchers and formulators, a deep understanding of its properties, synthesis, and mechanism of action is crucial for leveraging its full potential in the development of next-generation materials.

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